

Application of 3-Methoxybutanal and its Analogs in Fragrance and Flavor Synthesis

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Compound of Interest

Compound Name: **3-Methoxybutanal**

Cat. No.: **B3384146**

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Application Note & Protocol

Introduction

While specific data on the direct application of **3-Methoxybutanal** as a fragrance or flavor ingredient is limited in publicly available scientific literature, its structural analogs, 3-Methoxy-3-methylbutanol and 3-methylbutanal, are well-documented for their significant roles in the fragrance and flavor industry. This document provides a detailed overview of the applications, organoleptic properties, and synthesis of these related compounds to offer valuable insights for researchers, scientists, and drug development professionals. **3-Methoxybutanal** itself is noted as a chemical intermediate in the synthesis of 3-methoxybutanol.

Part 1: 3-Methoxy-3-methylbutanol in Fragrance Synthesis

3-Methoxy-3-methylbutanol (MMB) is a versatile solvent and fragrance enhancer valued for its low odor profile and excellent compatibility with a wide range of fragrance materials.^[1]

Organoleptic Properties and Applications

MMB possesses a mild, unobtrusive odor, which is critical in fine fragrances as it does not interfere with the intended scent profile.^[1] It is characterized by a soft, fruity-floral aroma with smooth, slightly creamy, apple-pear-like notes and subtle green undertones.^[2] Its primary

function is as a carrier solvent that helps to dissolve and stabilize aromatic compounds, ensuring a gradual and controlled release of the scent.[\[3\]](#)

Key applications in the fragrance industry include:

- Fine Fragrances and Perfumes: Used to enhance fruity accords, round out floral bouquets, and add a fresh, natural lift to modern compositions.[\[2\]](#) It blends well with common fragrance ingredients like Hedione, Linalool, and Iso E Super.[\[2\]](#)
- Personal Care Products: Incorporated into creams, lotions, body washes, shampoos, and soaps to deliver a soft, fruity sweetness.[\[2\]](#)
- Home Care Products: Utilized in air fresheners, detergents, and fabric conditioners for its ability to provide long-lasting fruity diffusion and good stability in various bases.[\[2\]](#)

Quantitative Data

Property	Value	Reference
Chemical Formula	C ₆ H ₁₄ O ₂	[2]
Molecular Weight	118.17 g/mol	[2]
Boiling Point	170–172 °C	[2]
Flash Point	74 °C	[2]
Solubility	Miscible with water and alcohols	[2]
Odor Description	Soft, fruity-floral, pear-like, slightly creamy, green	[2]
Typical Usage Level in Perfume Compounds	1.0% - 50.0%	[4]

Experimental Protocol: Synthesis of 3-Methoxy-3-methyl-1-butanol

A common method for the synthesis of 3-Methoxy-3-methyl-1-butanol involves the reaction of 3-methyl-3-buten-1-ol with methanol in the presence of a heterogeneous acid catalyst.[\[5\]](#)

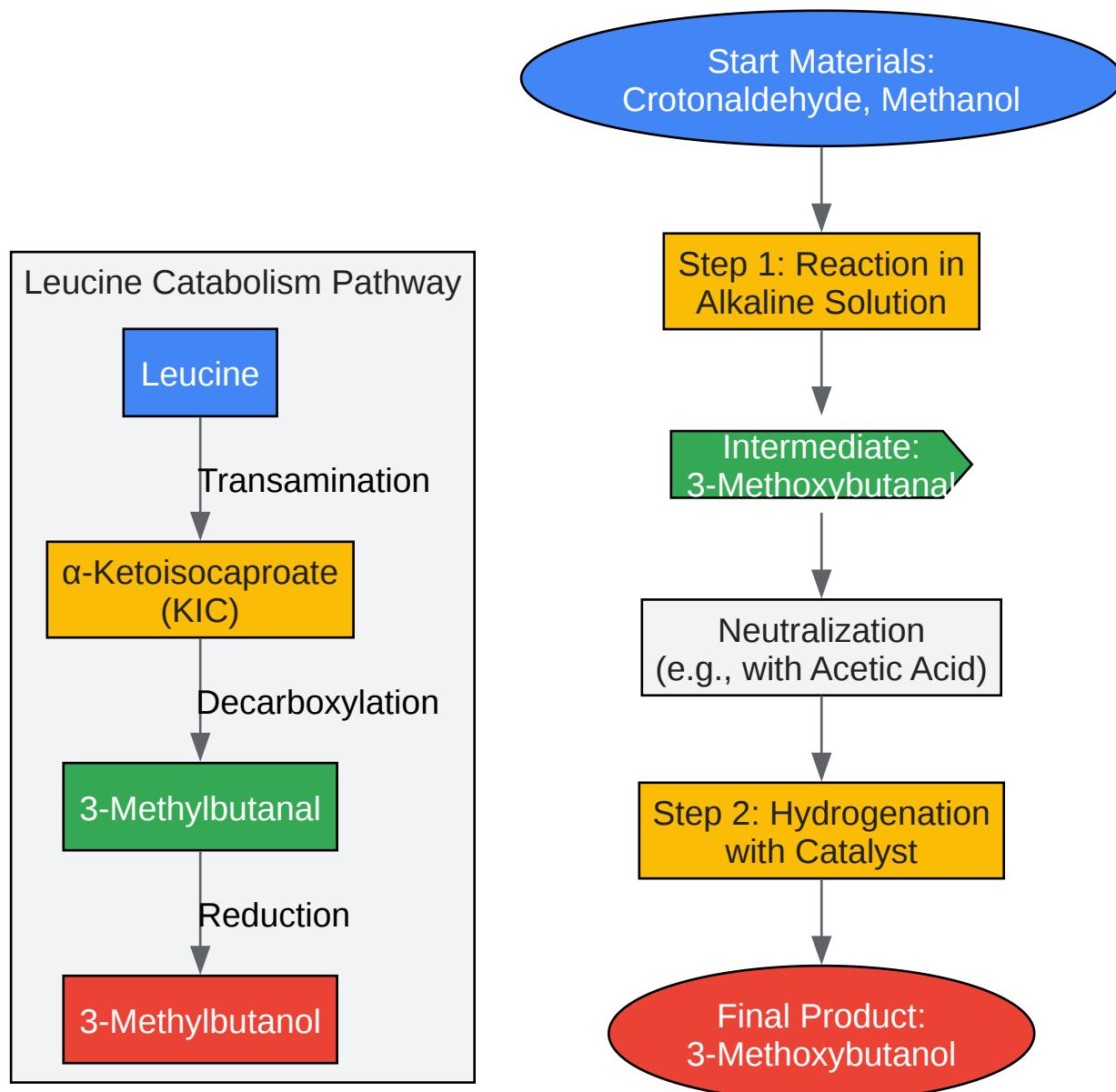
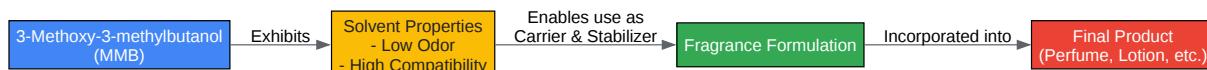
Materials:

- 3-methyl-3-buten-1-ol
- Methanol
- Heterogeneous acid catalyst (e.g., cation exchange resin, zeolite)
- Sealed reactor
- Distillation apparatus

Procedure:

- Charge the sealed reactor with 3-methyl-3-buten-1-ol, methanol, and the heterogeneous acid catalyst. The molar ratio of 3-methyl-3-buten-1-ol to methanol should be between 0.01 and 1. [\[5\]](#) The catalyst amount should be 0.1-5% of the total reaction solution mass.[\[5\]](#)
- Heat the reactor to a temperature between 50-200°C and maintain a pressure of 0.1-5 MPa. [\[5\]](#)
- Allow the reaction to proceed for 1-12 hours.[\[5\]](#)
- After the reaction is complete, cool the reactor and recover the product mixture.
- Separate the product, 3-Methoxy-3-methyl-1-butanol, from the unreacted starting materials and byproducts by distillation.[\[5\]](#)

Logical Relationship: Role of MMB in Fragrance Formulation

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